HPLC methods for the quantification of 4,7-dioxodecanedioic acid

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Compound of Interest

Compound Name: *4,7-Dioxosebacic acid*

Cat. No.: *B1206495*

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An Application Note and Protocol for the Quantification of 4,7-Dioxodecanedioic Acid by High-Performance Liquid Chromatography (HPLC)

Introduction

4,7-dioxodecanedioic acid is a dicarboxylic acid that contains two ketone functional groups. As a derivative of fatty acids, its accurate quantification is essential in various research contexts, from metabolic studies to industrial process monitoring.[1][2] High-Performance Liquid Chromatography (HPLC) is a powerful and widely used analytical technique for the separation and quantification of organic acids in complex matrices.[3][4]

This document provides a comprehensive guide to a robust reversed-phase HPLC (RP-HPLC) method with UV detection for the reliable quantification of 4,7-dioxodecanedioic acid. The methodology is designed for researchers, scientists, and drug development professionals, emphasizing the scientific rationale behind the chosen parameters to ensure method robustness, accuracy, and trustworthiness.

Principle of the Method: Ion-Suppression Reversed-Phase HPLC

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The selected analytical strategy is based on ion-suppression reversed-phase chromatography. This is the most common and effective mode for analyzing polar, ionizable compounds like carboxylic acids.[3][5]

- Causality of Experimental Choices:
  - Reversed-Phase C18 Column: The stationary phase is a non-polar octadecylsilane (C18). To achieve retention, the analyte must also be in a less polar (more hydrophobic) state.
  - Acidic Mobile Phase: 4,7-dioxodecanedioic acid has two carboxylic acid groups, which are ionized (negatively charged) at neutral pH. In this state, the molecule is highly polar and would have little to no retention on a C18 column. By acidifying the mobile phase to a pH well below the pKa of the carboxylic acid groups (typically pH < 3), we suppress this ionization.[6] The protonated, non-ionized form of the acid is significantly less polar, allowing for effective interaction with and retention by the C18 stationary phase. A phosphate buffer is chosen for its excellent buffering capacity in this pH range.[4]
  - UV Detection: The carboxyl and ketone functional groups within the 4,7-dioxodecanedioic acid molecule exhibit UV absorbance in the low wavelength range.[5] Detection is set at 210 nm, a common wavelength for the analysis of organic acids that provides a good balance of sensitivity and selectivity against many mobile phase components.[4][7][8]

Instrumentation and Reagents

Instrumentation

- HPLC System equipped with a binary pump, autosampler, column thermostat, and UV/Vis or Photodiode Array (PDA) detector.
- Analytical Balance (4-decimal place).
- pH Meter.
- Ultrasonic Bath.
- Vortex Mixer.
- Syringe filters (0.22 µm or 0.45 µm, compatible with aqueous and organic solvents).

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- HPLC vials and caps.

Reagents and Materials

- 4,7-dioxodecanedioic acid reference standard (purity ≥95%).
- Potassium dihydrogen phosphate (KH_2PO_4), HPLC grade.
- Phosphoric acid (H_3PO_4), HPLC grade.
- Methanol or Acetonitrile, HPLC grade.
- Deionized water, 18.2 MΩ·cm or greater.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

Chromatographic Conditions

All quantitative data and method parameters are summarized in the table below for clarity and ease of use.

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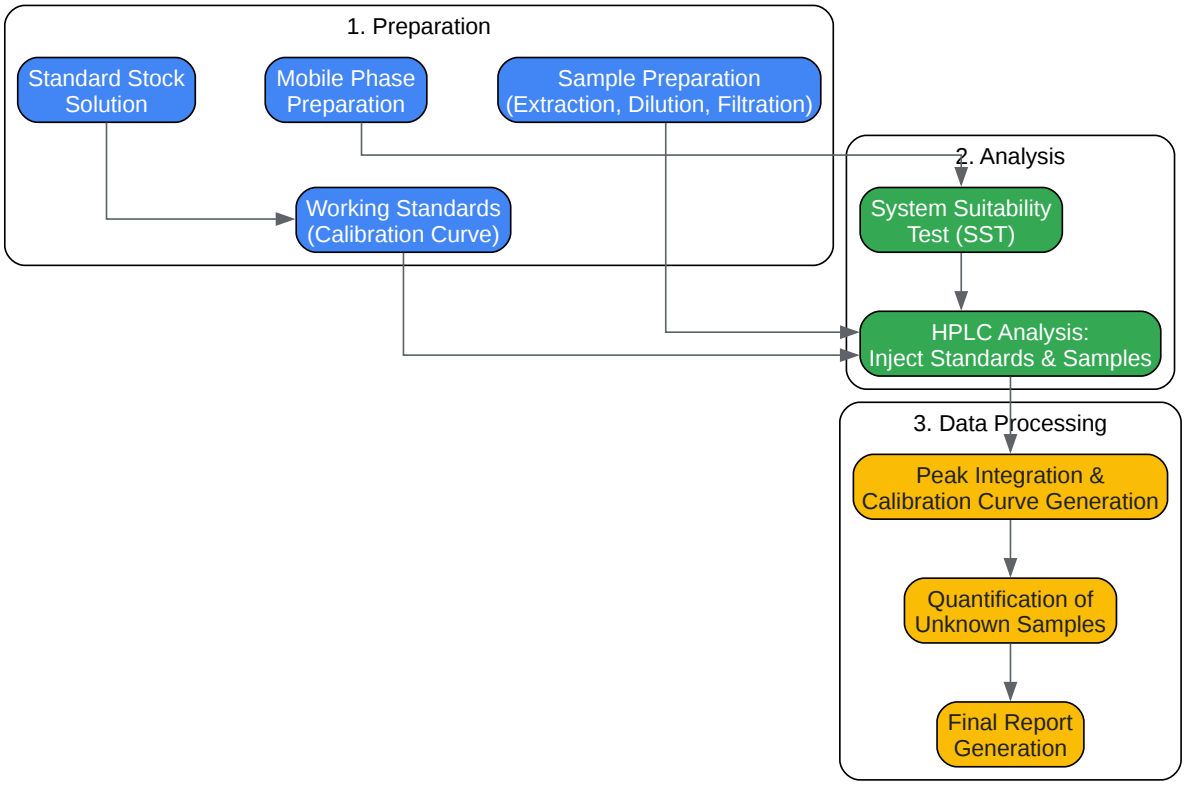
Parameter	Recommended Condition
Column	C18 Reversed-Phase (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH adjusted to 2.5 with H_3PO_4)
Mobile Phase B	Methanol (or Acetonitrile)
Gradient	Isocratic: 95% A / 5% B (Initial condition, may require optimization)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	210 nm
Injection Volume	20 µL
Run Time	15 minutes (adjust as needed based on analyte retention)

Experimental Protocols

Workflow Overview

The following diagram illustrates the complete experimental workflow from solution preparation to final data analysis.

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Caption: Experimental workflow for HPLC quantification.

Step 1: Mobile Phase Preparation

- Mobile Phase A (Aqueous Buffer):

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- Weigh 2.72 g of KH_2PO_4 and dissolve it in 1 L of deionized water to make a 20 mM solution.
- Adjust the pH to 2.5 using concentrated phosphoric acid while monitoring with a calibrated pH meter.
- Filter the buffer through a 0.22 µm membrane filter to remove particulates and degas using an ultrasonic bath for 15-20 minutes.

- Mobile Phase B (Organic):
  - Use HPLC-grade methanol or acetonitrile.
  - Filter and degas as described for Mobile Phase A.

Step 2: Standard Solution Preparation

- Stock Standard (1000 µg/mL):
  - Accurately weigh 10 mg of 4,7-dioxodecanedioic acid reference standard.
  - Transfer to a 10 mL volumetric flask.
  - Dissolve and bring to volume with a 50:50 mixture of deionized water and methanol. This stock should be stored at 2-8°C.

- Working Standards (Calibration Curve):
  - Prepare a series of at least five working standards by serial dilution of the stock standard. A suggested concentration range is 1, 5, 10, 50, and 100 µg/mL.
  - Use deionized water as the diluent. This ensures the final injection solvent is weak and compatible with the mobile phase, leading to good peak shape.

Step 3: Sample Preparation

The goal of sample preparation is to produce a clean, particulate-free solution with the analyte concentration falling within the linear range of the calibration curve.[9][10]

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- Simple Aqueous Samples:
  - Dilute the sample with deionized water as necessary to bring the expected analyte concentration into the calibration range.
  - Filter the diluted sample through a 0.45 µm syringe filter directly into an HPLC vial.
- Complex Matrices (e.g., biological fluids, reaction mixtures):
  - An extraction step may be required. Liquid-Liquid Extraction (LLE) or Solid-Phase Extraction (SPE) are common techniques to remove interfering components.[9]
  - The choice of extraction method will be highly dependent on the sample matrix and must be optimized accordingly.
  - After extraction, the final extract should be filtered as described above.

Step 4: System Suitability and Analysis

Before analyzing samples, the performance of the HPLC system must be verified. This is a self-validating step to ensure trustworthy results.

- Equilibrate the HPLC system with the mobile phase (95% A / 5% B) for at least 30 minutes or until a stable baseline is achieved.
- Inject a mid-concentration standard (e.g., 10 µg/mL) five or six times consecutively.
- Calculate the following parameters:
  - Precision/Repeatability: The relative standard deviation (RSD) of the peak areas should be ≤ 2.0%.
  - Tailing Factor (T): Should be between 0.8 and 1.5.
  - Theoretical Plates (N): Should be > 2000.
- Once system suitability is confirmed, proceed with the analysis. Create a sequence including blanks, calibration standards (from low to high concentration), and the prepared samples.

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Method Validation Principles

For use in regulated environments, the method must be fully validated. The following parameters should be assessed to ensure the method is reliable and fit for purpose.

Validation Parameter	Description and Acceptance Criteria
Linearity	The ability to elicit results that are directly proportional to the concentration of the analyte. A minimum of five concentrations should be used. The correlation coefficient (r^2) should be ≥ 0.999.[11][12]
Accuracy	The closeness of the test results to the true value. Assessed by spike-recovery experiments at three concentration levels. Recovery should typically be within 90-110%.[13]
Precision	Assessed at two levels: Repeatability (intra-day precision) and Intermediate Precision (inter-day precision). The RSD for multiple preparations should be ≤ 5%.[13]
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated. Often calculated as 3.3 * (Standard Deviation of the Intercept / Slope of the Calibration Curve).[12]
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy. Often calculated as 10 * (Standard Deviation of the Intercept / Slope of the Calibration Curve).[12]
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (e.g., matrix components, impurities). Assessed by analyzing blank matrix and spiked matrix samples.

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Data Analysis and Calculation

- Calibration Curve: Plot the peak area of the 4,7-dioxodecanedioic acid standard injections versus their corresponding concentrations (µg/mL).
- Linear Regression: Perform a linear regression analysis on the calibration data to obtain the equation of the line (y = mx + c), where 'y' is the peak area, 'm' is the slope, 'x' is the concentration, and 'c' is the y-intercept.
- Quantification: Use the peak area of the analyte in the sample chromatogram and the regression equation to calculate its concentration in the injected sample.
  - Concentration (µg/mL) = (Sample Peak Area - y-intercept) / Slope
- Final Concentration: Account for any dilution or concentration factors used during sample preparation to determine the final concentration in the original, undiluted sample.

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